

Proper Disposal of Pretomanid-d4: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **Pretomanid-d4**

Cat. No.: **B15556213**

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For immediate release – Researchers and drug development professionals handling **Pretomanid-d4** now have a clear guide to its proper and safe disposal. This document outlines the necessary procedures to ensure the safe handling and disposal of **Pretomanid-d4** in a laboratory setting, in accordance with general safety protocols and regulatory considerations.

Pretomanid-d4, a deuterated analog of the anti-tuberculosis drug Pretomanid, is a nitroimidazole-class compound used in research and development.[1][2] While a specific Safety Data Sheet (SDS) for **Pretomanid-d4** is not readily available, the handling and disposal procedures are expected to align closely with those for the parent compound, Pretomanid, and other similar chemical agents used in a laboratory context. The fundamental principle is to treat **Pretomanid-d4** as a hazardous chemical waste and dispose of it through a licensed waste management provider.

Essential Safety and Handling Information

Before disposal, it is crucial to handle **Pretomanid-d4** with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. All handling should be performed in a well-ventilated area or a chemical fume hood to minimize inhalation exposure. In case of a spill, the area should be decontaminated, and all cleanup materials must be disposed of as hazardous waste.

Quantitative Data Summary

For easy reference, the key quantitative and identifying information for **Pretomanid-d4** is summarized in the table below.

Property	Value	Reference
Chemical Name	(S)-PA 824-d4	[3]
CAS Number	1346617-34-2	[3][4]
Molecular Formula	C14H8D4F3N3O5	
Molecular Weight	363.28 g/mol	
Storage Temperature	+4°C	

Step-by-Step Disposal Protocol

The following protocol provides a step-by-step guide for the proper disposal of **Pretomanid-d4** waste generated in a research laboratory.

1. Waste Segregation and Collection:

- Solid Waste: All solid waste contaminated with **Pretomanid-d4**, including unused compound, contaminated gloves, bench paper, and pipette tips, should be collected in a designated, leak-proof hazardous waste container. This container must be clearly labeled as "Hazardous Waste" and include the full chemical name "**Pretomanid-d4**".
- Liquid Waste: Solutions containing **Pretomanid-d4** should be collected in a separate, sealed, and leak-proof hazardous waste container. The container must be compatible with the solvents used and clearly labeled with "Hazardous Waste," the full chemical name "**Pretomanid-d4**," and the approximate concentration and solvent composition.
- Sharps Waste: Any sharps, such as needles or contaminated glassware, must be placed in a designated sharps container that is puncture-resistant and leak-proof. The container should be labeled as "Hazardous Waste - Sharps" and include the name of the chemical contaminant, "**Pretomanid-d4**".

2. Waste Labeling and Storage:

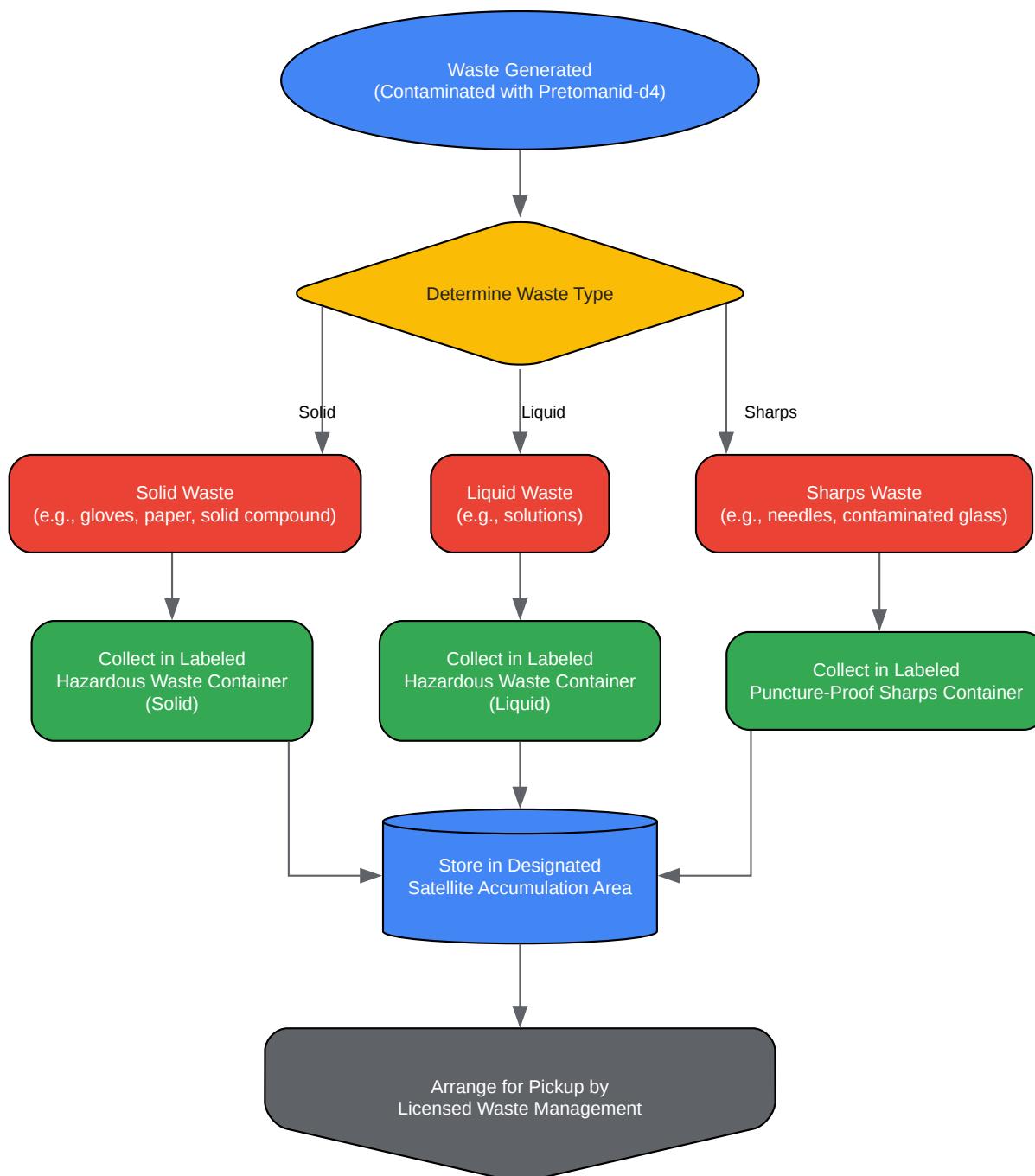
- All waste containers must be accurately and clearly labeled. The label should include:
 - The words "Hazardous Waste"
 - The full chemical name: **Pretomanid-d4**
 - The date the waste was first added to the container
 - The physical state of the waste (solid or liquid)
 - The primary hazards (e.g., "Chemical Irritant")
- Waste containers should be stored in a designated satellite accumulation area within the laboratory. This area should be away from general lab traffic and equipped with secondary containment to prevent the spread of any potential leaks.

3. Scheduling Waste Pickup:

- Once a waste container is full or has been in storage for a period defined by your institution's policy (typically not exceeding one year), a pickup should be scheduled with your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Do not dispose of **Pretomanid-d4** down the drain or in the regular trash. This is to prevent environmental contamination and ensure compliance with local and national regulations.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of materials contaminated with **Pretomanid-d4**.

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Caption: Decision workflow for the proper segregation and disposal of **Pretomanid-d4** waste.

By adhering to these procedures, researchers can ensure the safe and compliant disposal of **Pretomanid-d4**, protecting both themselves and the environment. For further guidance, always consult your institution's specific waste management policies and your local EHS office.

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